

Navigating the Solubility Landscape of 5-Bromo-2-trifluoromethylpyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-trifluoromethylpyridine

Cat. No.: B1273635

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **5-Bromo-2-trifluoromethylpyridine** in organic solvents, a critical parameter for its application in research and drug development. Due to a notable absence of comprehensive quantitative solubility data in publicly available literature, this document provides a robust framework for researchers to systematically determine and tabulate this vital information. The guide outlines a detailed, generalized experimental protocol based on established methodologies and presents a structured template for data presentation.

Quantitative Solubility Data

A thorough review of scientific databases and chemical supplier information reveals a significant gap in quantitative solubility data for **5-Bromo-2-trifluoromethylpyridine** across a range of common organic solvents. While qualitative descriptors such as "soluble in methanol and ethanol" are available, precise measurements at various temperatures are not documented. To facilitate consistent and comparable data generation, the following table is provided as a template for researchers to populate with their experimental findings.

Table 1: Experimentally Determined Solubility of **5-Bromo-2-trifluoromethylpyridine** in Organic Solvents

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Molar Solubility (mole fraction)	Method of Analysis
e.g., Methanol	e.g., 25	e.g., Gravimetric			

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of **5-Bromo-2-trifluoromethylpyridine** in an organic solvent of interest. This protocol is based on the widely accepted equilibrium shake-flask method, followed by either gravimetric analysis or High-Performance Liquid Chromatography (HPLC) for concentration determination.

2.1. Materials and Equipment

- **5-Bromo-2-trifluoromethylpyridine** (solid)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg accuracy)
- Vials with screw caps or sealed flasks
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- For Gravimetric Analysis:
 - Pipettes and volumetric flasks
 - Evaporating dish
 - Oven
- For HPLC Analysis:

- HPLC system with a suitable detector (e.g., UV-Vis)
- Appropriate HPLC column
- Mobile phase solvents

2.2. Procedure: Shake-Flask Method for Equilibration

- Preparation: Add an excess amount of solid **5-Bromo-2-trifluoromethylpyridine** to a vial containing a known volume of the selected organic solvent. The presence of undissolved solid is essential to ensure that a saturated solution is achieved.
- Equilibration: Seal the vials and place them in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the mixtures for a sufficient duration (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After the equilibration period, cease agitation and allow the vials to stand undisturbed at the constant temperature for at least 24 hours to allow the excess solid to settle.
- Sampling: Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean, dry container to remove all undissolved particles.

2.3. Analysis of the Saturated Solution

2.3.1. Gravimetric Method

- Sample Measurement: Accurately pipette a known volume of the filtered saturated solution into a pre-weighed, dry evaporating dish.
- Solvent Evaporation: Gently evaporate the solvent in the evaporating dish using a steam bath or a similar apparatus in a fume hood.
- Drying: Once the solvent has evaporated, place the evaporating dish in an oven at a temperature below the melting point of **5-Bromo-2-trifluoromethylpyridine** until a constant weight is achieved.

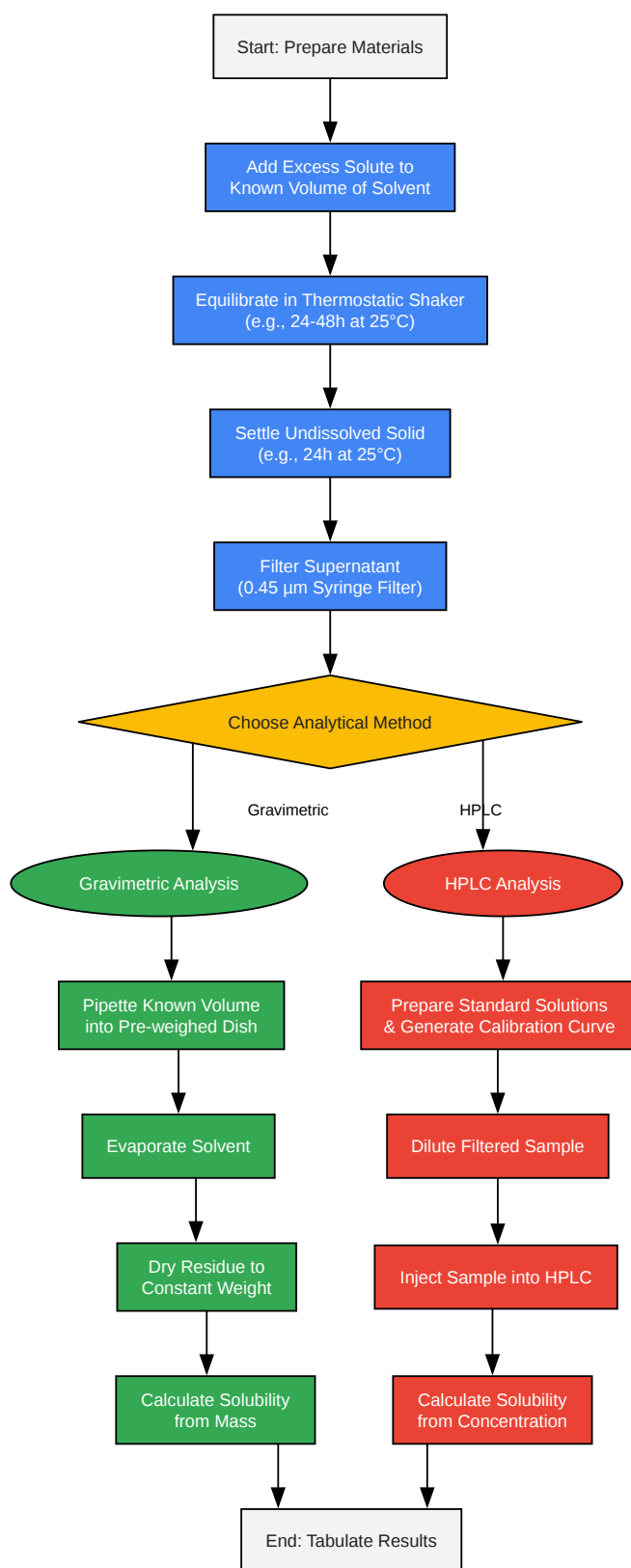
- **Calculation:** The mass of the dissolved solid is determined by subtracting the initial weight of the evaporating dish from the final weight. The solubility can then be calculated and expressed in the desired units (e.g., g/100 mL).

2.3.2. HPLC Method

- **Standard Preparation:** Prepare a series of standard solutions of **5-Bromo-2-trifluoromethylpyridine** of known concentrations in the chosen solvent.
- **Calibration Curve:** Inject the standard solutions into the HPLC system and generate a calibration curve by plotting the peak area against the concentration.
- **Sample Analysis:** Dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the calibration curve. Inject the diluted sample into the HPLC system.
- **Concentration Determination:** Determine the concentration of the diluted sample from the calibration curve.
- **Solubility Calculation:** Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **5-Bromo-2-trifluoromethylpyridine**.



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Caption: Workflow for Solubility Determination.

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